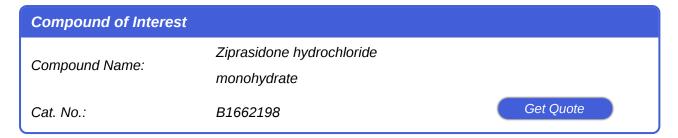


Application Notes and Protocols: Ziprasidone as a Reference Standard in Analytical Chemistry

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ziprasidone is an atypical antipsychotic medication used in the treatment of schizophrenia and bipolar disorder.[1][2][3] In the field of analytical chemistry, **ziprasidone hydrochloride monohydrate** is utilized as a reference standard for the qualitative and quantitative analysis of bulk drug substances and pharmaceutical formulations.[4][5] Its well-characterized physical and chemical properties make it an ideal candidate for ensuring the accuracy and reliability of analytical methods. These application notes provide detailed protocols for the use of ziprasidone as a reference standard in High-Performance Liquid Chromatography (HPLC) for assay and impurity determination.

Physicochemical Properties of Ziprasidone

Ziprasidone hydrochloride monohydrate is chemically known as 5-[2-[4-(1,2-benzisothiazol-3-yl)piperazin-1-yl]ethyl]-6-chloro-1,3-dihydroindol-2-one hydrochloride monohydrate.[1][6] It is a white to slightly pink powder. The molecular formula is $C_{21}H_{21}CIN_4OS \cdot HCI \cdot H_2O$, and the molecular weight is 467.41 g/mol .

Application: Assay of Ziprasidone in Capsules by RP-HPLC



This protocol describes a Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method for the quantification of ziprasidone in capsule dosage forms, using ziprasidone as a reference standard.

Experimental Protocol

- 1. Materials and Reagents:
- Ziprasidone Reference Standard (USP or EP grade)[4]
- Ziprasidone capsules (sample)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium dihydrogen phosphate (analytical grade)
- Orthophosphoric acid (analytical grade)
- Water (HPLC grade)
- 2. Instrumentation:
- HPLC system with a UV detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μm particle size)
- Analytical balance
- Volumetric flasks
- Pipettes
- Syringe filters (0.45 μm)
- Sonicator
- 3. Chromatographic Conditions:



Parameter	Condition
Mobile Phase	Phosphate buffer (pH 3.0) and Methanol (60:40 v/v)[6]
Column	YMC C18 (150 x 4.6mm, 3μm)[6]
Flow Rate	1.0 mL/min[6]
Detection Wavelength	219 nm[6]
Injection Volume	20 μL[7]
Column Temperature	Ambient
Run Time	5 minutes[6]

4. Preparation of Solutions:

- Phosphate Buffer (pH 3.0): Dissolve a suitable amount of potassium dihydrogen phosphate in water to make a 0.05 M solution. Adjust the pH to 3.0 with orthophosphoric acid.[8]
- Mobile Phase: Mix the phosphate buffer and methanol in a 60:40 ratio. Filter through a 0.45 µm membrane filter and degas.[6][9]
- Standard Stock Solution (100 μg/mL): Accurately weigh about 10 mg of Ziprasidone Reference Standard and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase.[6][7]
- Sample Solution (20 μg/mL): Take the contents of 20 capsules and calculate the average weight.[7] Weigh a quantity of the powder equivalent to 10 mg of ziprasidone and transfer it to a 100 mL volumetric flask.[7] Add about 70 mL of mobile phase and sonicate for 15 minutes. Dilute to volume with the mobile phase and mix well.[7] Filter the solution through a 0.45 μm syringe filter.[6] Further dilute 5 mL of this solution to 25 mL with the mobile phase to obtain a final concentration of 20 μg/mL.
- 5. System Suitability: Inject the standard solution five times and evaluate the system suitability parameters. The acceptance criteria are typically:
- Tailing factor: Not more than 2.0



- Theoretical plates: Not less than 2000
- Relative Standard Deviation (RSD) for peak areas: Not more than 2.0%
- 6. Procedure: Inject the standard and sample solutions into the chromatograph and record the peak areas. Calculate the amount of ziprasidone in the sample using the following formula:

Caption: Workflow for Ziprasidone Assay.

Signaling Pathway of Ziprasidone

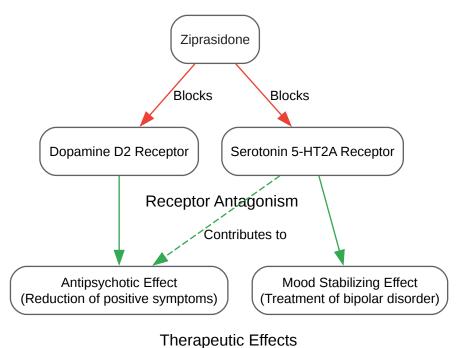


Figure 2: Simplified Signaling Pathway of Ziprasidone

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Caption: Ziprasidone Signaling Pathway.

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